

Application Notes: In Vitro Profiling of Calderasib, a KRAS G12C Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Calderasib*
CAS No.: *2641216-67-1*
Cat. No.: *B15610321*

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Introduction

Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) is a pivotal signaling protein that, when mutated, can drive the growth of numerous cancers. The G12C mutation is one of the most common KRAS alterations, leading to a constitutively active protein that promotes uncontrolled cell proliferation and survival through downstream signaling cascades like the MAPK/ERK and PI3K/AKT pathways. **Calderasib** (MK-1084) is a potent and selective covalent inhibitor of KRAS G12C.^{[1][2][3]} It forms an irreversible bond with the cysteine residue of the mutant KRAS G12C protein, locking it in an inactive state and suppressing downstream oncogenic signaling.^{[1][3]} These application notes provide detailed protocols for evaluating the in vitro efficacy of **Calderasib** in cancer cell lines harboring the KRAS G12C mutation.

Mechanism of Action

Calderasib specifically targets the KRAS G12C mutant protein. By covalently binding to the mutant cysteine, it prevents the exchange of GDP for GTP, thereby trapping KRAS in its inactive, GDP-bound state. This inhibition blocks the activation of downstream effector

pathways, most notably the RAF-MEK-ERK (MAPK) pathway, leading to a reduction in cell proliferation and the induction of apoptosis in KRAS G12C-dependent cancer cells.[1][3][4]

Data Presentation

Calderasib In Vitro Activity

Parameter	Cell Line	IC50	Assay Type
SOS-catalyzed nucleotide exchange inhibition	-	1.2 nM	Biochemical Assay
p-ERK1/2 Inhibition	H358	9 nM	Cell-based Assay

This table summarizes key in vitro potency values for **Calderasib**.

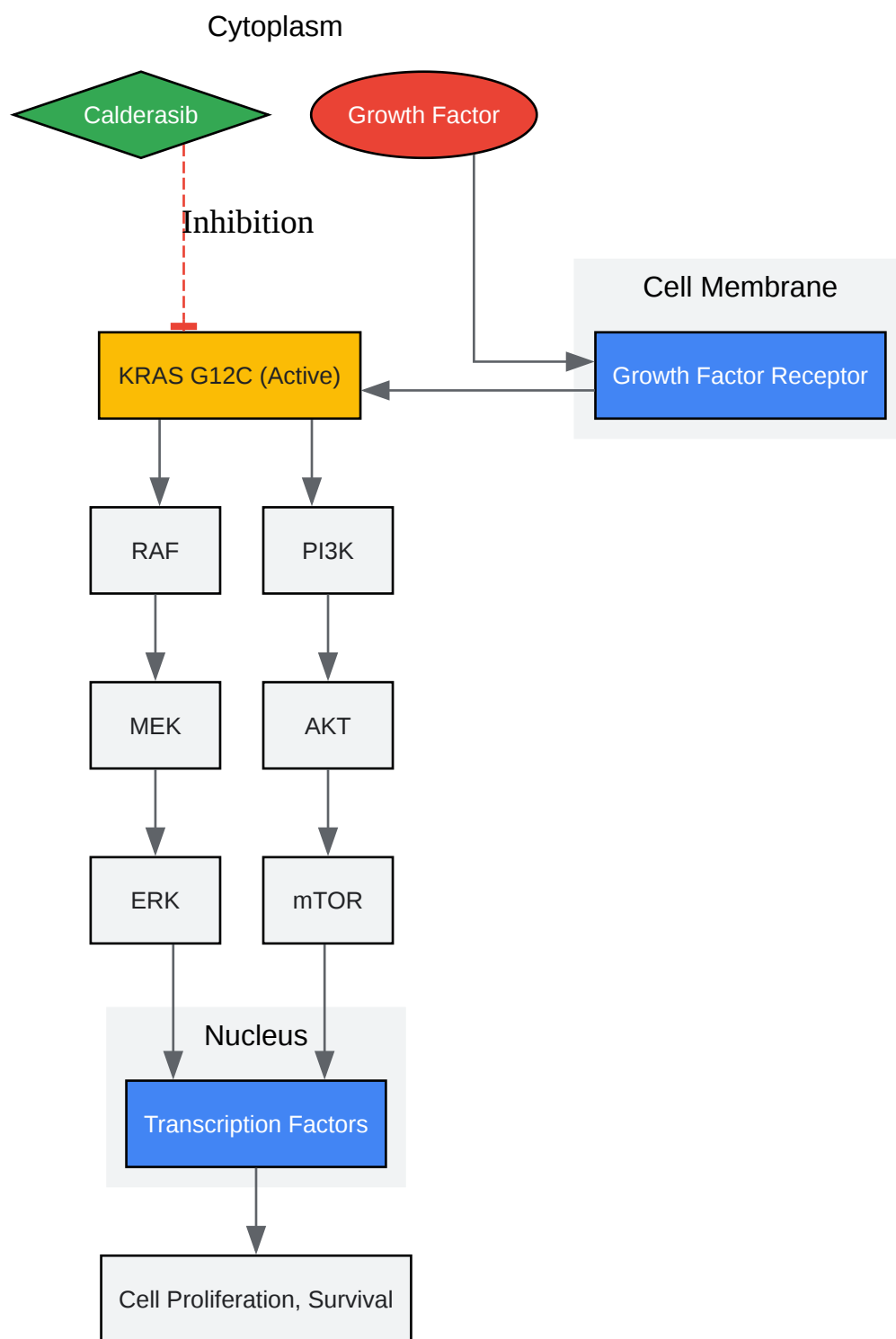
Comparative IC50 Values of KRAS G12C Inhibitors in Cancer Cell Lines

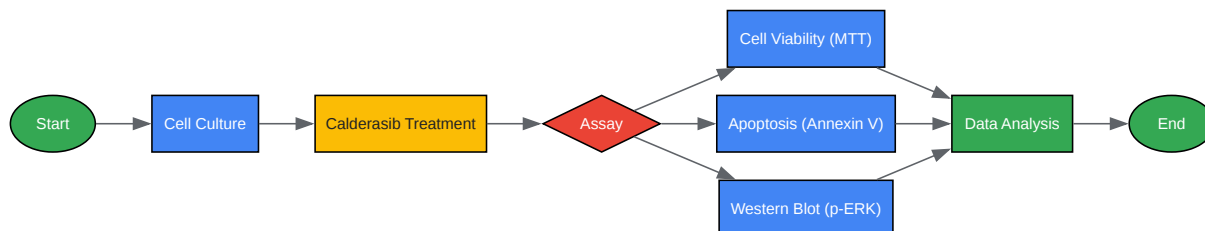
Cell Line	Cancer Type	Adagrasib IC50 (nM)	Sotorasib IC50 (nM)
MIA PaCa-2	Pancreatic Cancer	5	-
NCI-H358	Non-Small Cell Lung Cancer	10	-
SW837	Colorectal Cancer	20	-
NCI-H2122	Non-Small Cell Lung Cancer	150	-
SW1573	Non-Small Cell Lung Cancer	-	>1000
H23	Non-Small Cell Lung Cancer	-	<100

This table provides reference IC50 values for other KRAS G12C inhibitors to aid in experimental design. Data for **Calderasib** across a wide range of cell lines is not yet publicly

available.[\[5\]](#)[\[6\]](#)

Mandatory Visualizations





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- To cite this document: BenchChem. [Application Notes: In Vitro Profiling of Calderasib, a KRAS G12C Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15610321/docs#application-notes-in-vitro-profiling-of-calderasib-a-kras-g12c-inhibitor>

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